

IUPAC nomenclature and common synonyms for 2-Chloroanthraquinone

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Compound of Interest

Compound Name: 2-Chloroanthraquinone

Cat. No.: B1664062

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An In-depth Technical Guide to 2-Chloroanthraquinone

This technical guide provides a comprehensive overview of **2-Chloroanthraquinone**, including its nomenclature, physicochemical properties, synthesis, and key applications relevant to researchers, scientists, and drug development professionals.

IUPAC Nomenclature and Common Synonyms

The systematically correct IUPAC name for this compound is 2-chloro-9,10-anthraquinone or 2-chloroanthracene-9,10-dione[1][2]. It is a halogenated organic compound and a derivative of anthraquinone.[3]

Commonly used synonyms in literature and commercial listings include:

- 2-Chloranthrachinon[4][5]
- β -chloroanthraquinone (beta-Chloroanthraquinone)[6][7]
- NSC 1702[4][7]
- 2-Chloroanthra-9,10-quinone[4][7]

Physicochemical Properties

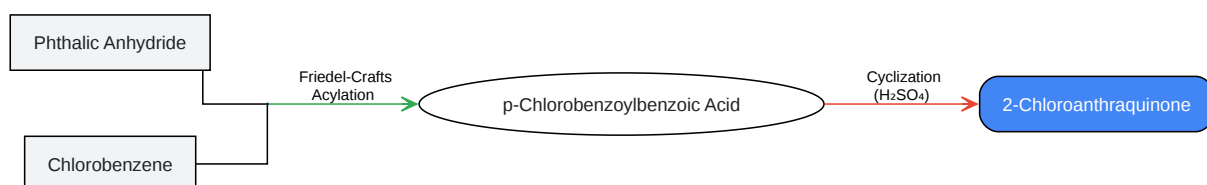
2-Chloroanthraquinone is a yellow to orange crystalline solid or a pale yellow needle-like crystal.[3][8] It is combustible and has limited volatility with no significant odor at room temperature.[5] The quantitative properties of **2-Chloroanthraquinone** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	131-09-9	[3][9]
Molecular Formula	C ₁₄ H ₇ ClO ₂	[9]
Molecular Weight	242.66 g/mol	[4][9][10]
Melting Point	209-211 °C	[4][8][10][11]
Boiling Point	292 °C at 30 mmHg	[5]
Appearance	Yellow to orange crystalline solid/powder	
Solubility	Insoluble in water.[8][12] Soluble in hot benzene, nitrobenzene, ethanol, and acetone.[4][5][8]	

Synthesis and Key Chemical Relationships

2-Chloroanthraquinone is primarily synthesized through a Friedel-Crafts acylation reaction. This process involves the condensation of phthalic anhydride with chlorobenzene to form p-chlorobenzoylbenzoic acid, which is then cyclized using sulfuric acid.[4][5][8]

Below is a diagram illustrating the synthesis workflow.

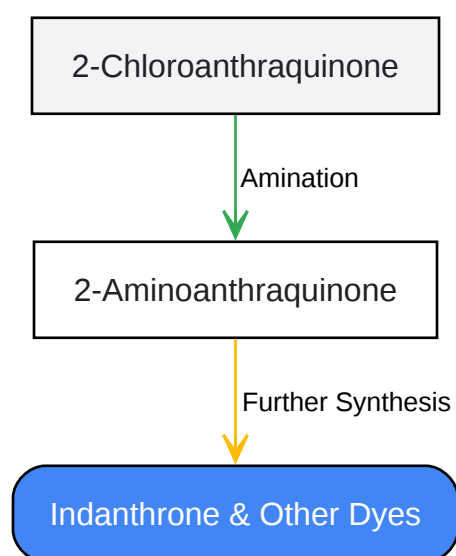


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Caption: Synthesis workflow for **2-Chloroanthraquinone**.

2-Chloroanthraquinone is a significant intermediate in the synthesis of various dyes, such as indanthrone.[5] The production of indanthrone involves the conversion of **2-chloroanthraquinone** to 2-aminoanthraquinone as a key step.[5]

The logical relationship for this conversion is depicted below.



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Caption: Role as an intermediate in dye synthesis.

Experimental Protocols

General Synthesis of **2-Chloroanthraquinone**:

The preparation of **2-Chloroanthraquinone** is achieved by the condensation of phthalic anhydride and chlorobenzene, which forms p-chlorobenzoylbenzoic acid.[4][8] This intermediate is then cyclized using sulfuric acid to yield the final product.[4][8]

Typical Experimental Procedure for a Photocatalyzed Reaction:

This protocol describes the use of **2-chloroanthraquinone** as a photosensitizer in a reaction involving 2-phenyl-1,2,3,4-tetrahydroisoquinoline.

- A solution of 2-phenyl-1,2,3,4-tetrahydroisoquinoline (0.3 mmol), **2-chloroanthraquinone** (0.021 mmol), and nitromethane (1.5 mmol) in methanol (3 mL) is prepared in a Pyrex test tube.
- The reaction mixture is purged with an oxygen balloon.
- The mixture is stirred and irradiated externally with fluorescent lamps for 20 hours.
- Following irradiation, the mixture is concentrated in vacuo.
- The crude product is purified by flash chromatography on silica gel (hexane:EtOAc:Et₃N = 100:10:1) to yield 1-(nitromethyl)-2-phenyl-1,2,3,4-tetrahydroisoquinoline.

Application in Analytical Chemistry:

2-Chloroanthraquinone has been evaluated as a photo-reagent for the analysis of ginsenosides using a photoreduction fluorescence (PRF) detection method coupled with HPLC. [\[4\]](#)[\[10\]](#)[\[11\]](#)

Applications

The primary applications of **2-Chloroanthraquinone** are in the following areas:

- **Dye Industry:** It serves as a crucial intermediate for the synthesis of various dyes, including vat dyes, disperse dyes, and reactive dyes.[\[3\]](#) Its chemical structure allows for the formation of covalent bonds with fabrics, resulting in permanent coloration.[\[3\]](#)
- **Pharmaceuticals and Agrochemicals:** It is used in the preparation of certain pharmaceuticals and agrochemicals.[\[3\]](#)
- **Photography:** This compound is utilized as a sensitizer for photographic emulsions, aiding in the formation of light-sensitive materials that capture images.[\[3\]](#)
- **Analytical Chemistry:** It has been employed as a photo-reagent in analytical methods, such as the analysis of ginsenosides via photoreduction fluorescence detection.[\[4\]](#)[\[10\]](#)[\[11\]](#)

Safety Information

2-Chloroanthraquinone is classified with the GHS07 pictogram, indicating it can cause skin sensitization. It is harmful if swallowed and causes skin and serious eye irritation. Appropriate personal protective equipment, such as gloves, eye shields, and a dust mask, should be used when handling this chemical. It is considered a combustible solid.[5]

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References

- 1. 2-Chloroanthraquinone - Melting point 209.73 °C [lgcstandards.com]
- 2. 2-Chloroanthraquinone - Melting point 209.73 °C [lgcstandards.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-Chloroanthraquinone | 131-09-9 [chemicalbook.com]
- 5. 2-Chloranthrachinon – Wikipedia [de.wikipedia.org]
- 6. chemwhat.com [chemwhat.com]
- 7. 2-Chloroanthraquinone | C₁₄H₇ClO₂ | CID 8553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-Chloroanthraquinone CAS#: 131-09-9 [m.chemicalbook.com]
- 9. scbt.com [scbt.com]
- 10. 2-氯蒽醌 97% | Sigma-Aldrich [sigmaaldrich.com]
- 11. 2-Chloroanthraquinone 97 131-09-9 [sigmaaldrich.com]
- 12. 2-chloroanthraquinone | CAS#:131-09-9 | Chemsrce [chemsrc.com]
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